

Chemical synthesis and structure of Kresoxim-methyl

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Compound of Interest

Compound Name: *Kresoxim-Methyl*

Cat. No.: *B3119233*

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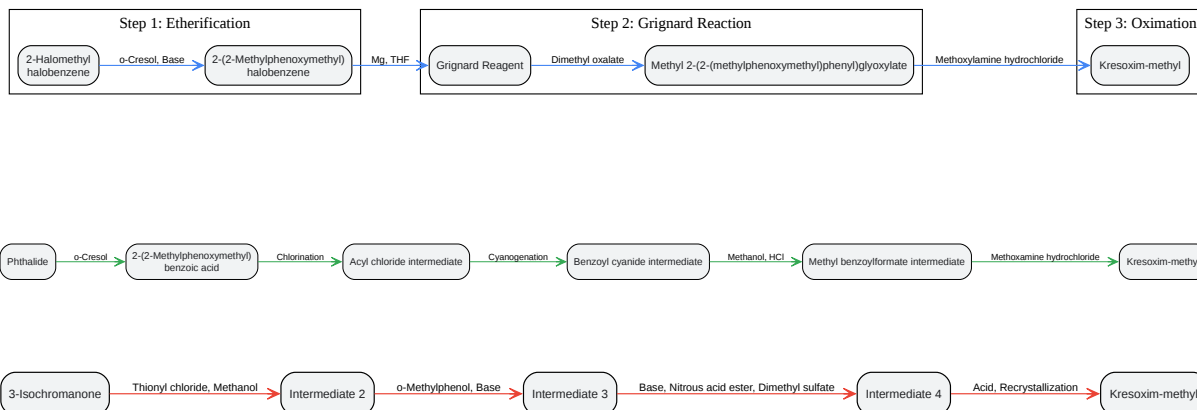
An In-depth Technical Guide to the Chemical Synthesis and Structure of **Kresoxim-methyl**

Introduction

Kresoxim-methyl is a broad-spectrum strobilurin fungicide used to control a wide range of fungal diseases in crops and fruits.[1][2] Its fungicidal activity stems from the inhibition of the mitochondrial cytochrome-bc1 complex.[3] The commercial form of **Kresoxim-methyl** is the more stable and biologically active (E)-isomer.[4] This guide provides a detailed overview of the chemical structure and synthesis of **Kresoxim-methyl**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure

Kresoxim-methyl, with the IUPAC name methyl (2E)-2-methoxyimino-2-[2-[(2-methylphenoxy)methyl]phenyl]acetate and CAS number 143390-89-0, is an oxime O-ether, an aromatic ether, and a methyl ester.[2][3] Its molecular formula is $C_{18}H_{19}NO_4$. [3] The presence of the methoxyimino group attached to a double bond results in (E/Z) geometrical isomerism, with the (E)-isomer being the active form used commercially.[4]



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